

Core Compound Identification and Properties

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Compound of Interest

Compound Name: 2,2-Di-P-Tolylpropane

Cat. No.: B154404

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2,2-di-p-tolylpropane, identified by the CAS Number 1823-31-0, is an organic compound featuring a central quaternary carbon of a propane backbone connected to two para-tolyl (4-methylphenyl) groups.[1] Its structure, consisting of two toluene units joined by an isopropylidene bridge, makes it a significant building block in organic synthesis.[1]

Its unique identification is crucial for regulatory, research, and industrial applications. The key identifiers and physical properties are summarized below.

Parameter	Value
CAS Number	1823-31-0[1][2]
IUPAC Name	1-methyl-4-[2-(4-methylphenyl)propan-2-yl]benzene[1]
Synonyms	Benzene, 1,1'-(1-methylethylidene)bis[4-methyl-], 4,4'-Isopropylideneditoluene[1]
Molecular Formula	C ₁₇ H ₂₀ [1]
Molecular Weight	224.34 g/mol [1]
Physical State	Solid at room temperature[1]
Melting Point	78-78.5 °C[1]
Boiling Point	106-115 °C at 0.08 Torr[1]
SMILES	CC1=CC=C(C=C1)C(C) (C)C2=CC=C(C=C2)C[1]
InChIKey	XIAHSJTUQAWUAW-UHFFFAOYSA-N[1]

Synthesis of 2,2-di-p-tolylpropane: A Validated Protocol

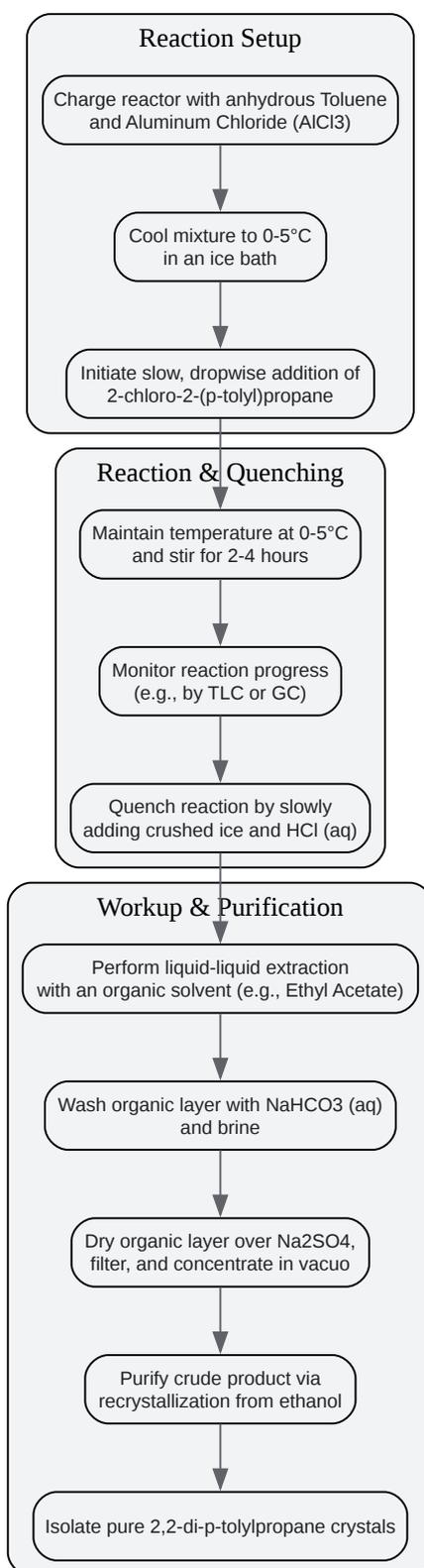
The synthesis of **2,2-di-p-tolylpropane** is most effectively achieved via a Friedel-Crafts alkylation reaction. This classic method highlights fundamental principles of electrophilic aromatic substitution and is a cornerstone of carbon-carbon bond formation in organic chemistry.[3] The following protocol describes the alkylation of toluene with 2-chloro-2-(p-tolyl)propane.

Expertise & Rationale:

The choice of a Lewis acid catalyst, such as Aluminum chloride (AlCl₃), is critical. AlCl₃ coordinates with the chlorine atom of the alkyl halide, creating a more potent electrophile (a tertiary carbocation or a highly polarized complex). This significantly enhances the reactivity towards the electron-rich toluene ring. The use of nitromethane as a co-catalyst or solvent can

modulate the activity of AlCl_3 , leading to cleaner reactions and higher yields.[3] Anhydrous conditions are mandatory, as water would react with and deactivate the AlCl_3 catalyst. The reaction is typically performed at low temperatures to control the reaction rate and minimize potential side reactions, such as polysubstitution or isomerization.

Experimental Workflow Diagram



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Caption: Synthetic workflow for **2,2-di-p-tolylpropane** via Friedel-Crafts alkylation.

Step-by-Step Methodology:

- **Reactor Preparation:** A multi-necked, round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is dried in an oven and cooled under a stream of dry nitrogen to ensure anhydrous conditions.
- **Charging Reactants:** The flask is charged with anhydrous toluene, which serves as both a reactant and a solvent. The Lewis acid catalyst, aluminum chloride (AlCl_3), is added carefully. [3] The mixture is cooled to 0-5°C using an ice bath.
- **Electrophile Addition:** 2-chloro-2-(p-tolyl)propane, dissolved in a small amount of anhydrous toluene, is added dropwise from the dropping funnel over 30-60 minutes. The temperature must be maintained below 5°C to control the exothermic reaction.
- **Reaction:** The reaction mixture is stirred at 0-5°C for an additional 2-4 hours after the addition is complete. The progress is monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Quenching:** The reaction is carefully quenched by slowly pouring the mixture over crushed ice, followed by the addition of dilute hydrochloric acid to dissolve the aluminum salts.
- **Extraction and Wash:** The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with an organic solvent (e.g., ethyl acetate). The combined organic layers are washed sequentially with water, a saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid is purified by recrystallization from a suitable solvent, such as ethanol, to yield pure **2,2-di-p-tolylpropane** as a crystalline solid.[1]

Spectroscopic Profile

The structural features of **2,2-di-p-tolylpropane** give rise to a distinct spectroscopic signature. The following data are predicted based on established structure-spectra correlations.

Spectroscopy	Predicted Data and Assignments
^1H NMR	δ ~7.1 ppm (d, 4H): Aromatic protons ortho to the isopropylidene bridge. δ ~7.0 ppm (d, 4H): Aromatic protons meta to the isopropylidene bridge. δ ~2.3 ppm (s, 6H): Methyl protons of the two tolyl groups (-CH ₃). δ ~1.6 ppm (s, 6H): Methyl protons of the isopropylidene bridge (-C(CH ₃) ₂ -).
^{13}C NMR	δ ~145-148 ppm: Quaternary aromatic carbons attached to the isopropylidene bridge. δ ~135-137 ppm: Aromatic carbons bearing the methyl groups. δ ~128-130 ppm: Aromatic CH carbons. δ ~42 ppm: Central quaternary carbon of the isopropylidene bridge. δ ~31 ppm: Methyl carbons of the isopropylidene bridge. δ ~21 ppm: Methyl carbons of the tolyl groups.
FT-IR (cm ⁻¹)	~3020-3050: Aromatic C-H stretch. ~2850-2980: Aliphatic C-H stretch. ~1610, 1510: Aromatic C=C ring stretch. ~815: C-H out-of-plane bending for a 1,4-disubstituted (para) aromatic ring.
Mass Spec (EI)	m/z 224 (M ⁺): Molecular ion peak. m/z 209 ([M-CH ₃] ⁺): Base peak, corresponding to the loss of a methyl group to form a stable benzylic carbocation.

Chemical Reactivity and Applications

The significance of **2,2-di-p-tolylpropane** lies in its utility as a versatile chemical intermediate. [3] Its molecular framework is robust and can be functionalized to create more complex molecules.

- Polymer Chemistry: Analogous to its well-known counterpart, Bisphenol A (2,2-bis(4-hydroxyphenyl)propane), **2,2-di-p-tolylpropane** can serve as a monomer precursor. The

methyl groups on the tolyl rings can be oxidized to carboxylic acids or halogenated to introduce reactive handles for polymerization reactions, leading to the synthesis of polyesters, polyamides, or other high-performance polymers.

- **Scaffold for Drug Discovery:** While not a drug itself, the diarylpropane scaffold is of interest in medicinal chemistry. The spatial arrangement of the two aromatic rings provides a defined three-dimensional structure that can be used as a core to build and orient other functional groups. In drug development, such rigid scaffolds are valuable for designing ligands that fit into the specific binding pockets of biological targets like enzymes or receptors.[4][5] Professionals in this field can utilize **2,2-di-p-tolylpropane** as a starting material to synthesize libraries of novel compounds for screening. For example, functionalization of the aromatic rings could introduce pharmacophoric features necessary for biological activity.
- **Intermediate for Fine Chemicals:** It can be a precursor for creating specialized dyes, antioxidants, or other fine chemicals where the bulky, lipophilic diarylpropane structure is desired.[3]

Safety and Handling

While a specific, comprehensive safety data sheet (SDS) for **2,2-di-p-tolylpropane** is not widely available, prudent laboratory practice dictates handling it with care, based on the profiles of structurally similar compounds like 2,2-diphenylpropane.[6][7]

- **Personal Protective Equipment (PPE):** Wear standard laboratory attire, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin and eyes.[6]
- **Storage:** Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents. Keep the container tightly closed.[6]
- **First Aid:**
 - In case of skin contact: Wash off with soap and plenty of water.[6]
 - In case of eye contact: Flush eyes with water as a precaution.[6]

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[6]
- If swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[6]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Disclaimer: This information is for guidance only. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

References

- Safety data sheet - 2,2-Diphenylpropane. CPChem. [\[Link\]](#)
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